

# troubleshooting low signal in PAMP-12 calcium mobilization assays

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## Compound of Interest

Compound Name: PAMP-12 (human, porcine)

Cat. No.: B2411493

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## Technical Support Center: PAMP-12 Calcium Mobilization Assays

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers encountering low signal issues in PAMP-12 calcium mobilization assays. The information is tailored for scientists and professionals in drug development.

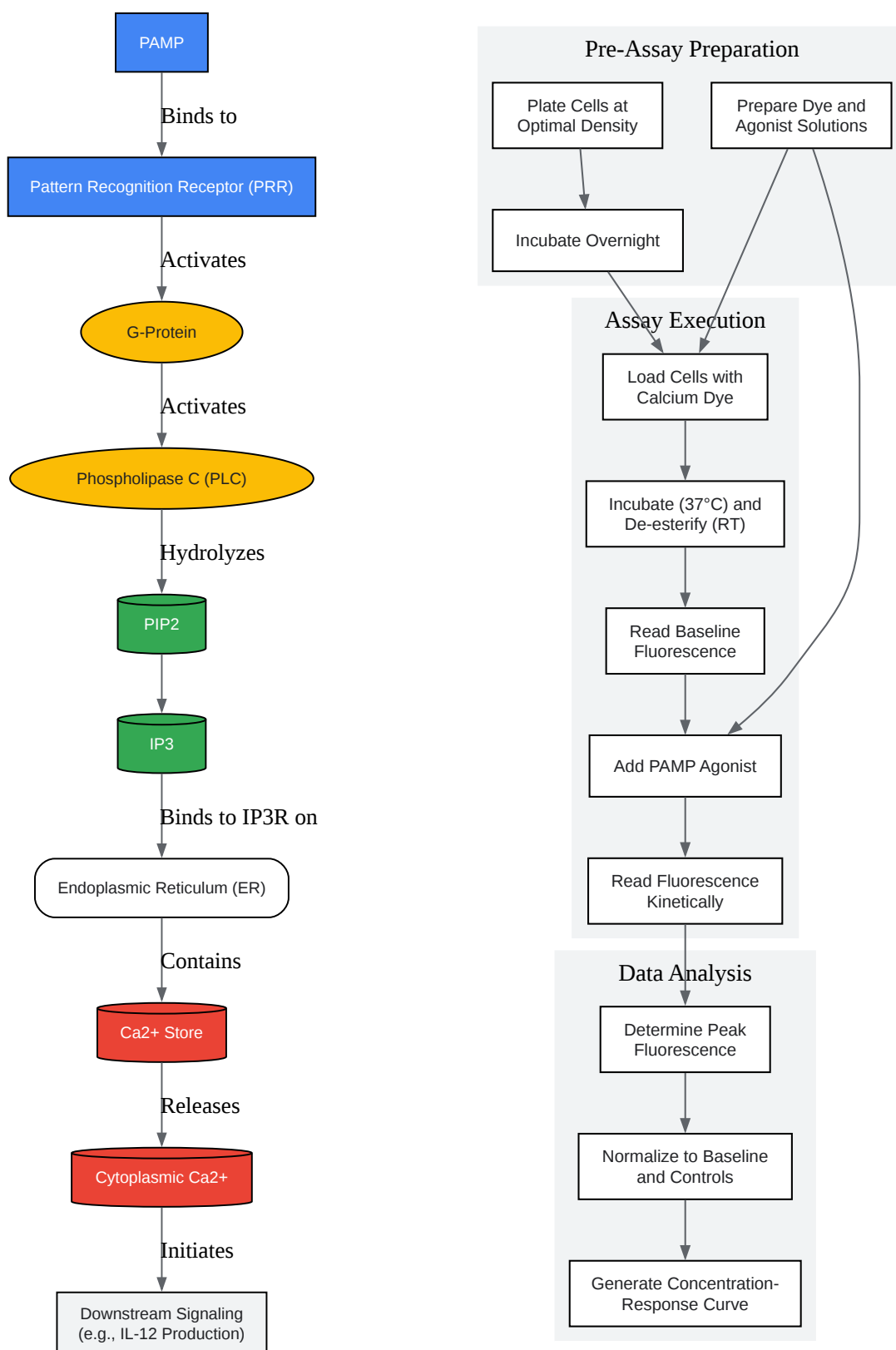
### Frequently Asked Questions (FAQs)

Q1: What is a PAMP-12 calcium mobilization assay and what is it used for?

A PAMP-12 calcium mobilization assay is a cell-based functional assay used to measure the intracellular calcium flux following the activation of pattern recognition receptors (PRRs) by Pathogen-Associated Molecular Patterns (PAMPs), which in turn leads to downstream signaling events such as the production of Interleukin-12 (IL-12). This assay is crucial for studying innate immune responses and for screening compounds that may modulate this pathway.

Q2: What is the expected signaling pathway leading to calcium mobilization upon PAMP stimulation?

PAMPs are recognized by PRRs on the surface of immune cells.<sup>[1][2]</sup> This recognition triggers intracellular signaling cascades. While the classical pathway for IL-12 production involves transcription factors like NF- $\kappa$ B, some PRRs can couple to G-proteins (GPCRs) or other signaling molecules that lead to the activation of Phospholipase C (PLC).<sup>[3][4][5]</sup> PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptors on the endoplasmic reticulum, causing the release of stored calcium into the cytoplasm.



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